

Hazards and toxicity profile of (S)-2-(2-bromoethyl)oxirane

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Compound of Interest

Compound Name: (S)-2-(2-Bromoethyl)oxirane

Cat. No.: B3147245

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An In-depth Technical Guide to the Hazards and Toxicity Profile of **(S)-2-(2-bromoethyl)oxirane** For Researchers, Scientists, and Drug Development Professionals

Abstract

(S)-2-(2-bromoethyl)oxirane is a bifunctional chiral building block of significant interest in synthetic chemistry, particularly in the development of pharmaceutical compounds. Its utility stems from the presence of two distinct electrophilic centers: a strained oxirane (epoxide) ring and a primary alkyl bromide. However, these same reactive functionalities are the source of its considerable toxicological hazards. This guide provides a comprehensive analysis of the known and potential hazards of **(S)-2-(2-bromoethyl)oxirane**, focusing on its mechanism of toxicity as a potent alkylating agent, its physical and chemical hazards, and the requisite protocols for safe handling, exposure mitigation, and disposal.

Chemical Identity and Physicochemical Properties

(S)-2-(2-bromoethyl)oxirane is a chiral molecule valued for its specific stereochemistry in asymmetric synthesis. A clear understanding of its physical properties is the foundation for its safe handling and use.


Table 1: Physicochemical Properties of **(S)-2-(2-bromoethyl)oxirane**

Property	Value	Source(s)
IUPAC Name	(2S)-2-(2-bromoethyl)oxirane	
Synonyms	(S)-(-)-4-Bromo-1,2-epoxybutane	
CAS Number	61847-07-2	
Molecular Formula	C ₄ H ₇ BrO	
Molecular Weight	151.00 g/mol	
Appearance	Liquid	
Density	1.521 g/mL at 20 °C	
Boiling Point	80 °C at 50 mmHg	
Flash Point	59 °C (138.2 °F) - closed cup	
SMILES	BrCC[C@H]1CO1	
InChI Key	ZKODPGZNBMIZFX-BYPYZUCNSA-N	

Hazard Identification and GHS Classification

(S)-2-(2-bromoethyl)oxirane is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with its flammability and its irritant effects on the skin, eyes, and respiratory system.

Table 2: GHS Hazard Classification for **(S)-2-(2-bromoethyl)oxirane**

Hazard Class	Category	Hazard Statement	GHS Pictogram
Flammable Liquids	3	H226: Flammable liquid and vapor	
Skin Corrosion/Irritation	2	H315: Causes skin irritation	!
Serious Eye Damage/Eye Irritation	2 / 2A	H319: Causes serious eye irritation	!
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation	!

Source: Aggregated GHS information from multiple suppliers.

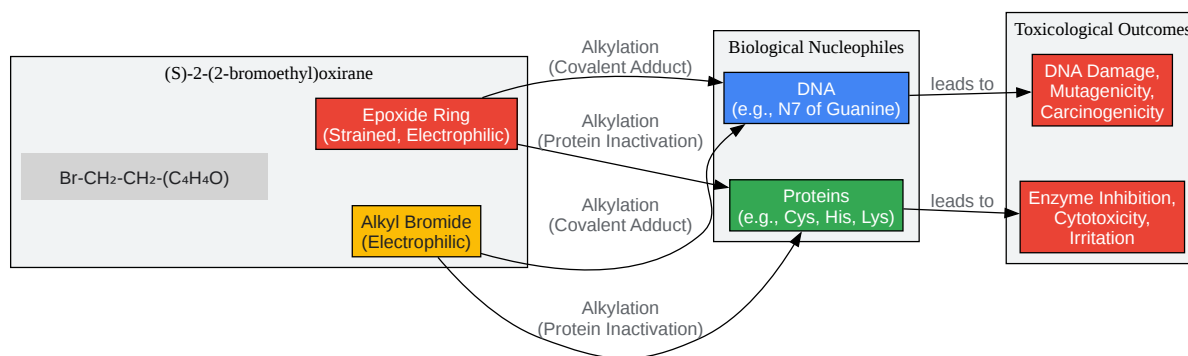
Toxicological Profile: A Dual-Action Alkylating Agent

The toxicity of **(S)-2-(2-bromoethyl)oxirane** is intrinsically linked to its chemical structure. The molecule possesses two electrophilic sites, making it a potent bifunctional alkylating agent. Such agents are highly reactive towards nucleophilic sites in biological macromolecules, including DNA, RNA, and proteins. This reactivity is the mechanistic basis for its irritant properties and its suspected mutagenicity and carcinogenicity.

Mechanism of Toxicity

- Epoxide Ring Reactivity:** The three-membered epoxide ring is highly strained. This strain is relieved upon nucleophilic attack, leading to ring-opening. Nucleophilic groups on biological molecules (e.g., amino, sulfhydryl, and hydroxyl groups in proteins; nitrogen atoms in DNA bases) can attack one of the ring carbons, forming a stable covalent bond.
- Alkyl Bromide Reactivity:** The bromoethyl group provides a second site for nucleophilic substitution. The bromine atom is a good leaving group, and the adjacent carbon atom is susceptible to attack by biological nucleophiles. Bromoalkanes are recognized as aggressive alkylating agents.

The dual nature of this molecule means it can potentially cross-link biological molecules, a particularly damaging event for DNA, which can inhibit replication and transcription.



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Figure 1: Dual alkylating mechanism of **(S)-2-(2-bromoethyl)oxirane**.

Acute Toxicity

- Inhalation: Vapors may cause respiratory irritation (STOT SE 3). Symptoms can include coughing, shortness of breath, and inflammation of the respiratory tract.
- Skin Contact: Causes skin irritation (Skin Irrit. 2). Prolonged contact may lead to redness, pain, and potential chemical burns. The substance can be absorbed through the skin.
- Eye Contact: Causes serious eye irritation (Eye Irrit. 2A). Direct contact with the liquid or high concentrations of vapor can result in pain, tearing, and damage to the cornea.

Genotoxicity and Carcinogenicity

While specific carcinogenicity studies for **(S)-2-(2-bromoethyl)oxirane** are not widely published, its classification as a bifunctional alkylating agent places it in a class of compounds with high potential for genotoxicity.

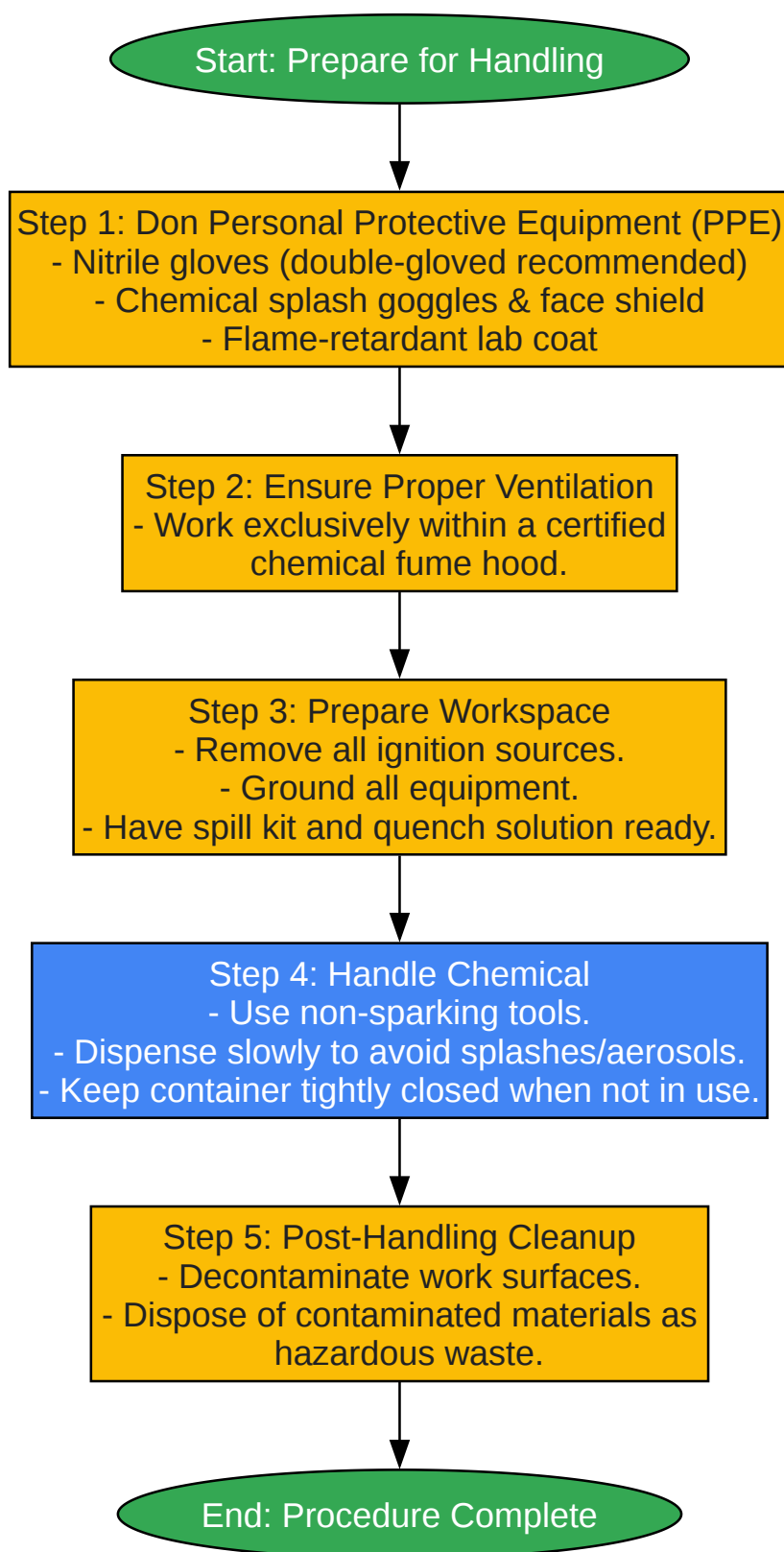
- Epoxides: Many epoxides are known mutagens and carcinogens. Their ability to form DNA adducts can lead to mutations during DNA replication if not repaired.
- Bromoalkanes: Various bromoalkanes have demonstrated mutagenic and carcinogenic properties in animal studies.

Given its chemical nature, it is prudent to treat **(S)-2-(2-bromoethyl)oxirane** as a suspected mutagen and potential carcinogen. One supplier has noted that "(2-Bromoethyl)oxirane has been shown to induce cancer in animals, and it has also been shown to be carcinogenic in humans."

Experimental Protocols: Safe Handling and Emergency Procedures

Strict adherence to safety protocols is mandatory when working with this compound. The following workflows are based on established laboratory safety standards.

Standard Protocol for Laboratory Handling



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Figure 2: Workflow for safe handling of **(S)-2-(2-bromoethyl)oxirane**.

Emergency First Aid Procedures

Immediate and appropriate first aid is critical upon any exposure.

- Inhalation:
 - Immediately move the affected person to fresh air.
 - If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration (do not use mouth-to-mouth).
 - Keep the person warm and at rest.
 - Seek immediate medical attention.
- Skin Contact:
 - Immediately remove all contaminated clothing.
 - Flush the affected skin with copious amounts of water for at least 15 minutes.
 - Wash the area with soap and water.
 - Seek immediate medical attention if irritation persists.
- Eye Contact:
 - Immediately flush eyes with a continuous stream of water for at least 15 minutes, holding the eyelids open.
 - Remove contact lenses if present and easy to do so.
 - Seek immediate medical attention.
- Ingestion:
 - Do NOT induce vomiting.
 - Rinse the mouth with water.

- Never give anything by mouth to an unconscious person.
- Seek immediate medical attention.

Spill and Disposal Procedures

- Spill Containment:
 - Evacuate all non-essential personnel from the area.
 - Remove all sources of ignition.
 - Ensure adequate ventilation.
 - Wear full personal protective equipment (PPE), including a respirator.
 - Contain the spill using an inert absorbent material (e.g., vermiculite, sand).
 - Collect the absorbed material using non-sparking tools and place it in a sealed, labeled container for hazardous waste disposal.
- Waste Disposal:
 - Dispose of all waste materials, including empty containers, in accordance with local, state, and federal hazardous waste regulations. Do not allow the chemical to enter drains or waterways.

Conclusion

(S)-2-(2-bromoethyl)oxirane is a valuable synthetic reagent, but its utility is matched by its significant toxicological risks. The presence of two highly reactive electrophilic centers renders it a potent alkylating agent with attendant hazards of flammability, severe irritation, and a high probability of mutagenicity and carcinogenicity. Professionals in research and drug development must afford this compound the highest degree of respect, implementing stringent engineering controls, rigorous safe handling protocols, and comprehensive emergency preparedness to mitigate the risks associated with its use.

References

- QijiChem. (n.d.).
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